Application Note: Solubility Profile of Flupyrimin in Common Organic Solvents

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Compound of Interest

Compound Name:	*Flupyrimin*
CAS No.:	*1363400-41-2*
Cat. No.:	*B15616513*

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Introduction

Flupyrimin is a novel insecticide that acts as an antagonist on the insect nicotinic acetylcholine receptor (nAChR). Its unique mode of action and favorable safety profile towards pollinators have made it a compound of significant interest in agricultural science and pest management research. A thorough understanding of its solubility in various organic solvents is crucial for a wide range of applications, including analytical method development, formulation, and in vitro/in vivo bioassays. This document provides a summary of the available solubility data for **Flupyrimin** and a detailed protocol for its determination.

Physicochemical Properties of **Flupyrimin**

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Property	Value	Source
IUPAC Name	N-[1-[(6-chloro-3-pyridinyl)methyl]-2-pyridinylidene]-2,2,2-trifluoroacetamide	PubChem[1]
Molecular Formula	$C_{13}H_9ClF_3N_3O$	PubChem[1]
Molecular Weight	315.68 g/mol	PubChem[1]
Physical State	Off-white colored solid	University of Hertfordshire[2]

Solubility of **Flupyrimin** in Organic Solvents

Quantitative solubility data for **Flupyrimin** in a comprehensive range of common organic solvents is not widely available in public literature. However, based on information from chemical suppliers and safety data sheets, a qualitative and semi-quantitative profile can be compiled. The following table summarizes the available data. Researchers are strongly encouraged to determine the solubility in their specific solvent of choice experimentally.

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Solvent	Chemical Class	Solubility (at 20-25°C)	Notes	Source
Dimethyl Sulfoxide (DMSO)	Sulfoxide	250 mg/mL (Highly Soluble)	May require ultrasonication to fully dissolve. Hygroscopic DMSO can impact solubility.	MedchemExpress[3]
Acetonitrile	Nitrile	Soluble (≥ 100 µg/mL)	A 100 µg/mL solution is commercially available, indicating at least this level of solubility.	HPC Standards[4]
Methanol	Alcohol	Data Not Available	-	
Ethanol	Alcohol	Data Not Available	-	
Acetone	Ketone	Data Not Available	-	
Ethyl Acetate	Ester	Data Not Available	-	
Dichloromethane (DCM)	Halogenated Hydrocarbon	Data Not Available	-	
Chloroform	Halogenated Hydrocarbon	Data Not Available	-	
Toluene	Aromatic Hydrocarbon	Data Not Available	-	
Hexane	Aliphatic Hydrocarbon	Data Not Available	-	

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Protocol: Determination of **Flupyrimin** Solubility in an Organic Solvent

This protocol outlines a standard laboratory procedure for determining the equilibrium solubility of **Flupyrimin** in a given organic solvent using the shake-flask method, which is a widely accepted technique for solubility measurement.

Materials and Equipment

- **Flupyrimin** (solid, high purity)
- Organic solvents of interest (analytical grade)
- Analytical balance (readable to at least 0.1 mg)
- Glass vials with screw caps (e.g., 4 mL or 8 mL)
- Vortex mixer
- Thermostatically controlled shaker or incubator capable of maintaining a constant temperature (e.g., 25°C)
- Syringe filters (0.22 µm, compatible with the solvent)
- Syringes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Volumetric flasks and pipettes for standard preparation

Experimental Workflow Diagram

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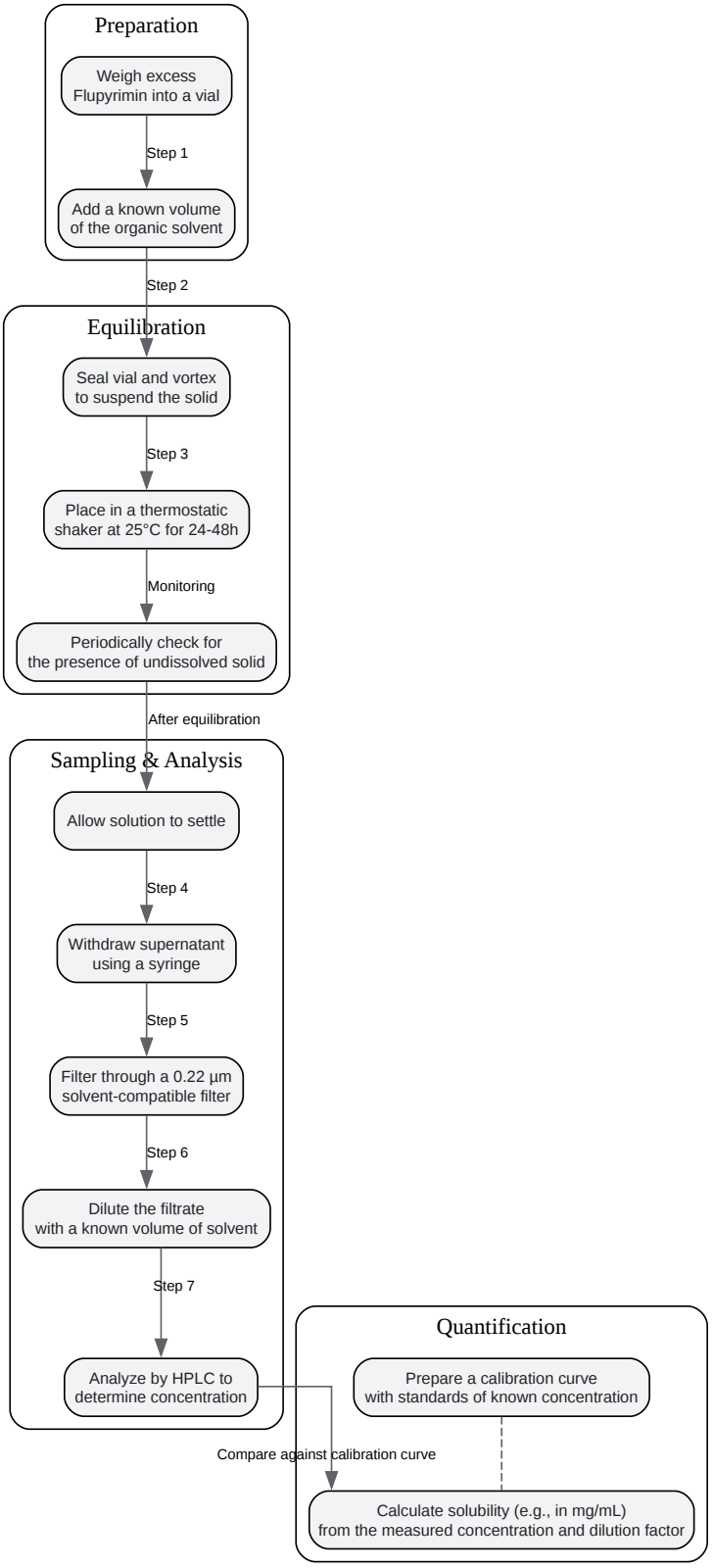

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